

# what is the chemical structure of moretenone

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## Compound of Interest

Compound Name: Moretenone

Cat. No.: B167447

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## Moretenone: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical structure and known properties of **moretenone**. While a comprehensive analysis of its biological activities and associated signaling pathways is limited by the currently available public research, this document summarizes its fundamental chemical identity.

## Chemical Structure and Properties

**Moretenone** is a naturally occurring pentacyclic triterpenoid belonging to the hopanoid class of organic compounds.[1][2] Hopanoids are characterized by a distinctive skeleton composed of four cyclohexane rings and one cyclopentane ring.[1][2]

The chemical structure of **moretenone** is defined by the IUPAC name: 5a,5b,8,8,11a,13b-hexamethyl-3-prop-1-en-2-yl-2,3,3a,4,5,6,7,7a,10,11,11b,12,13,13a-tetradecahydro-1H-cyclopenta[a]chrysen-9-one.[3] Its molecular formula is  $C_{30}H_{48}O$ , and it has a molecular weight of approximately 424.7 g/mol.[3][4]

Table 1: Chemical Identifiers for **Moretenone**

Identifier	Value	Reference
IUPAC Name	5a,5b,8,8,11a,13b-hexamethyl-3-prop-1-en-2-yl-2,3,3a,4,5,6,7,7a,10,11,11b,12,13,13a-tetradecahydro-1H-cyclopenta[a]chrysen-9-one	[3]
Molecular Formula	C <sub>30</sub> H <sub>48</sub> O	[3][4]
CAS Number	1812-63-1	[3][4]
Molecular Weight	424.7 g/mol	[4][5]
Synonyms	Hop-22(29)-en-3-one, (21β)-Hopan-22(29)-en-3-one	[4]

Below is a 2D representation of the chemical structure of **moretenone**, generated using the DOT language.

Figure 1. 2D Chemical Structure of **Moretenone**

## Biological Activity and Signaling Pathways

A comprehensive search of publicly available scientific literature reveals a notable lack of in-depth studies specifically focused on the biological activities of **moretenone**. Consequently, there is no significant body of evidence to detail its specific interactions with cellular signaling pathways, nor is there quantitative data, such as IC<sub>50</sub> or EC<sub>50</sub> values, from cytotoxicity, anti-inflammatory, or other pharmacological assays.

While research exists on the broader class of triterpenoids and hopanoids, which are known to possess a wide range of biological activities, these general findings cannot be directly and quantitatively extrapolated to **moretenone** without specific experimental validation.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **moretenone** or for its biological evaluation are not readily available in the current body of scientific literature. While general methods for the synthesis of related meroterpenes have been published, these do not provide specific

procedural details for **moretenone**. Similarly, the absence of published studies on its biological activity means there are no established protocols for its in vitro or in vivo evaluation.

## Conclusion

**Moretenone** is a well-characterized chemical entity with a defined structure. However, its biological effects and potential as a pharmacological agent remain largely unexplored. The lack of available data on its interactions with biological systems, including specific signaling pathways and quantitative measures of activity, presents a significant gap in the scientific literature. This presents an opportunity for future research to investigate the potential therapeutic properties of this natural product. Researchers and drug development professionals are encouraged to undertake foundational studies to elucidate the pharmacological profile of **moretenone**.

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